

Personal protective equipment for handling 4-(oxan-2-yl)aniline

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Compound of Interest

Compound Name: 4-(oxan-2-yl)aniline

Cat. No.: B6171799

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Essential Safety and Handling Guide for 4-(oxan-2-yl)aniline

This document provides crucial safety and logistical information for the handling and disposal of **4-(oxan-2-yl)aniline**. The guidance is primarily derived from safety data for the closely related and well-characterized compound, aniline, due to the limited specific toxicological data for **4-(oxan-2-yl)aniline**. The aniline functional group is the primary driver of the toxicological profile.

Hazard Identification and Classification

4-(oxan-2-yl)aniline is classified as a hazardous chemical. Based on the data for aniline, it should be treated as a substance with the following potential hazards:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Eye Damage: Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Organ Toxicity: Causes damage to organs (specifically blood) through prolonged or repeated exposure.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Carcinogenicity: Suspected of causing cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Mutagenicity: Suspected of causing genetic defects.[1][2][3][4]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[2][3][4]
- Flammability: Combustible liquid.[2][3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene). [5][6]	Prevents skin contact, as the substance is toxic and can be absorbed through the skin.[1][2]
Eye & Face Protection	Safety glasses with side shields and a face shield.[6][7]	Protects against splashes and vapors that can cause serious eye damage.[1][2] Goggles provide better protection against chemical splashes.[5][6]
Skin & Body Protection	A long-sleeved lab coat and closed-toe shoes.[5][8] Consider a chemical-resistant apron or disposable coveralls for larger quantities.[6][9]	Minimizes skin exposure from accidental spills. Contaminated work clothing should not be allowed out of the workplace. [1][2][4]
Respiratory Protection	Use only in a well-ventilated area, preferably a certified chemical fume hood.[1][10] If a fume hood is not available or if aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is required.[6]	The substance is toxic if inhaled.[1][2][3] Engineering controls like fume hoods are the primary line of defense.[1][10]

Operational Plan: Step-by-Step Handling Procedure

A. Preparation and Weighing:

- Consult SDS: Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS) for a closely related aniline compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Assemble PPE: Put on all required personal protective equipment as detailed in the table above.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Work Area Setup: Ensure work is conducted in a properly functioning chemical fume hood.[\[1\]](#)[\[10\]](#) The work surface should be clean and uncluttered. Keep a spill kit and waste container readily accessible.
- Weighing: Tare a clean, suitable container on a balance inside the fume hood. Carefully transfer the required amount of **4-(oxan-2-yl)aniline** to the container. Close the stock container immediately.

B. Experimental Use:

- Handling: Always handle the substance within the fume hood. Avoid any actions that could generate dust or aerosols.[\[7\]](#)
- Solvent Addition: If dissolving or diluting, add the solvent to the chemical slowly to avoid splashing.
- Heating: If heating is required, use a controlled heating source (e.g., heating mantle, hot plate) and ensure the setup is secure. The material is a combustible liquid and may form explosive mixtures with air upon intense heating.[\[3\]](#)
- Monitoring: Continuously monitor the reaction or process. Do not leave the experiment unattended.

C. Post-Experiment Decontamination:

- Wipe Down: After use, decontaminate all surfaces, glassware, and equipment that may have come into contact with the chemical. Use an appropriate solvent (e.g., ethanol) followed by soap and water.

- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last. Wash hands thoroughly with soap and water after removing gloves.
[7]

Disposal Plan

All waste containing **4-(oxan-2-yl)aniline** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste, including reaction residues and cleaning solvents, in a clearly labeled, sealed, and appropriate hazardous waste container.
- Solid Waste: Contaminated solid waste (e.g., gloves, weighing paper, paper towels) must be collected in a separate, labeled hazardous waste container.[7]
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office. Do not pour waste down the drain, as the substance is very toxic to aquatic life.
[2][3][4]

Emergency Procedures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove all contaminated clothing.[1] Rinse the affected skin area with plenty of soap and water for at least 15-20 minutes.[1][7] Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][7] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[7] Call a poison control center or doctor immediately.[1][2]
- Spill: Evacuate the area. Wear full PPE, including respiratory protection. Contain the spill using an inert absorbent material (e.g., vermiculite, sand).[1] Collect the absorbed material into a sealed container for hazardous waste disposal.[7] Ventilate the area thoroughly.

Quantitative Toxicity Data (from Aniline)

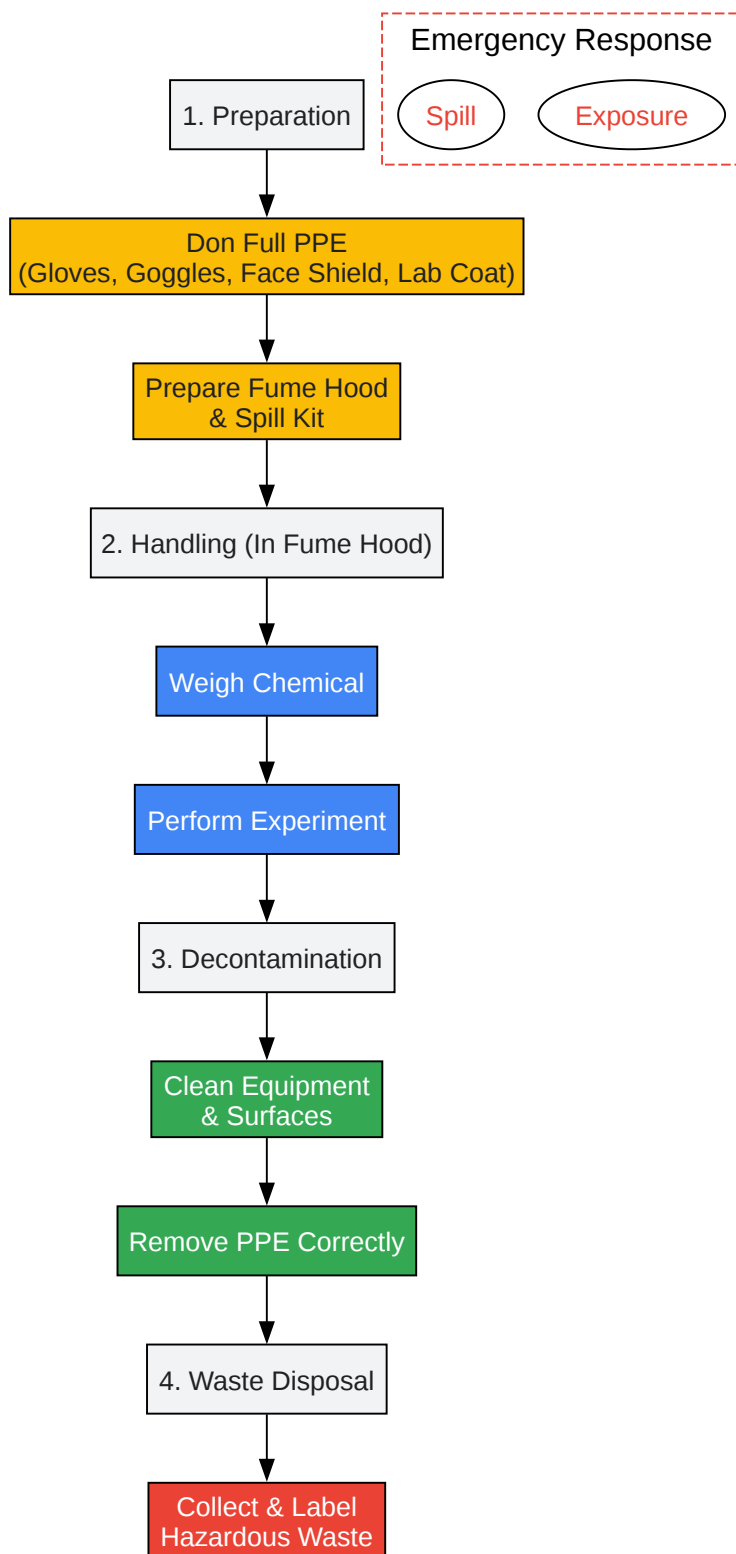
The following data for aniline provides an indication of the potential toxicity.

Toxicity Type	Species	Value
Oral LD50	Rat	250 mg/kg
Dermal LD50	Rabbit	820 mg/kg
Inhalation LC50	Mouse	248 ppm (4 h)

Data sourced from Fisher Scientific SDS.[\[1\]](#)

Visual Workflow for Handling 4-(oxan-2-yl)aniline

Safe Handling Workflow for 4-(oxan-2-yl)aniline

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **4-(oxan-2-yl)aniline**.

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